

A Comprehensive Review of Erythrina Isoflavonoids: From Phytochemistry to Therapeutic Potential

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Compound of Interest

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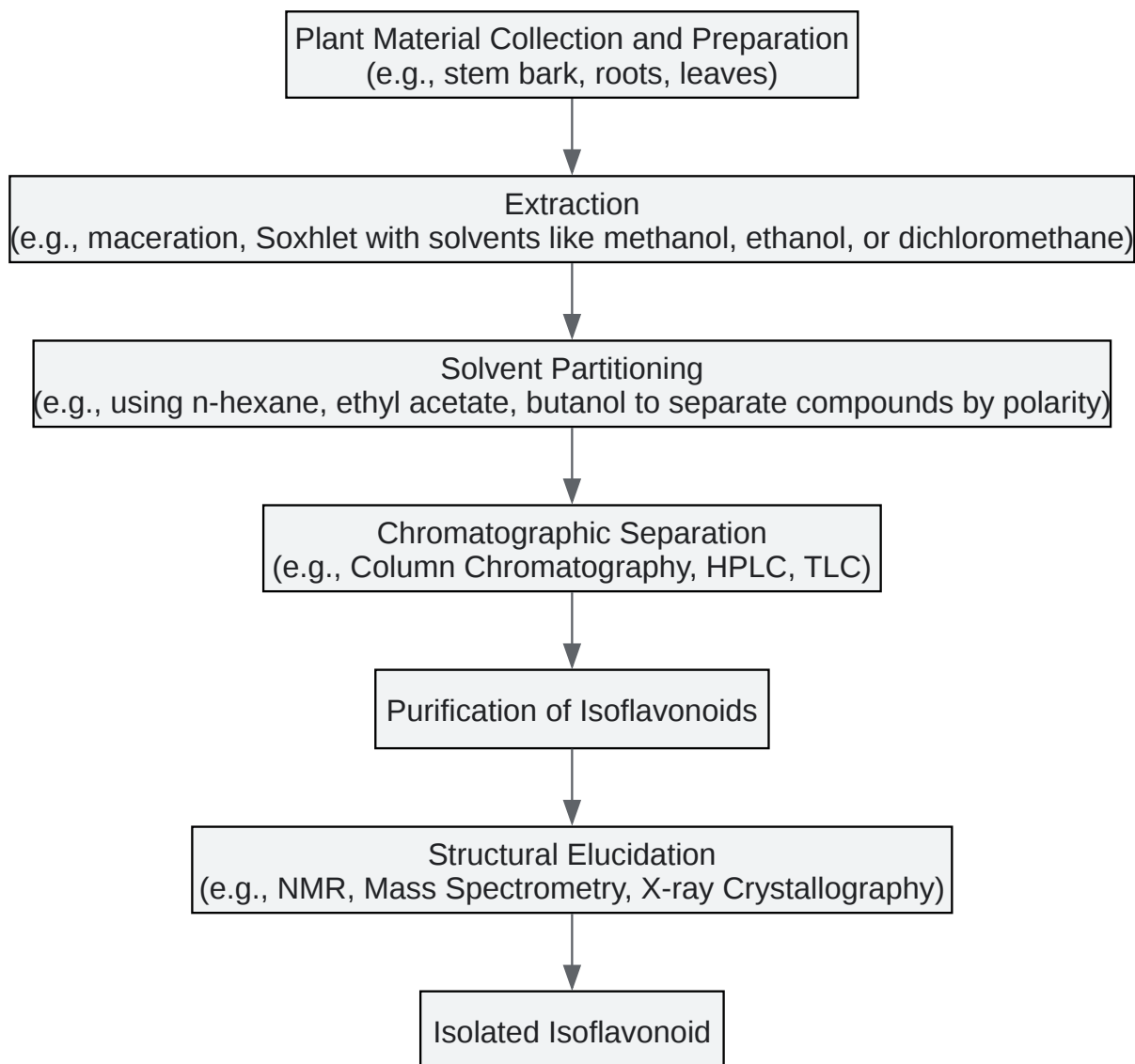
Introduction

The genus *Erythrina*, commonly known as coral trees, encompasses a diverse group of flowering plants in the legume family, Fabaceae. Traditionally, various parts of these plants have been utilized in folk medicine across the globe to treat a wide array of ailments, including inflammation, microbial infections, and pain.^[1] Modern phytochemical investigations have revealed that the therapeutic properties of *Erythrina* species can be largely attributed to their rich and varied secondary metabolite profiles, with isoflavonoids being a prominent and pharmacologically significant class. This technical guide provides an in-depth review of the current scientific literature on *Erythrina* isoflavonoids, with a focus on their isolation, structural diversity, and multifaceted biological activities. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development who are exploring the potential of these natural compounds as novel therapeutic agents.

Isolation and Structural Elucidation of Erythrina Isoflavonoids

The isolation and characterization of isoflavonoids from *Erythrina* species involve a series of sophisticated phytochemical techniques. The general workflow for this process is outlined

below.



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Figure 1: General workflow for the isolation and elucidation of Erythrina isoflavonoids.

A multitude of isoflavonoids have been isolated from various Erythrina species, showcasing a remarkable structural diversity. These compounds often feature prenylation and other modifications, which are believed to contribute significantly to their biological activities.

Biological Activities of Erythrina Isoflavonoids

Erythrina isoflavonoids have been demonstrated to possess a broad spectrum of pharmacological effects, including antioxidant, anti-inflammatory, anticancer, antimicrobial, and antiviral activities. This section details these activities, presenting quantitative data in structured tables and outlining the experimental protocols for key assays.

Antioxidant Activity

The antioxidant properties of Erythrina isoflavonoids are primarily attributed to their ability to scavenge free radicals and chelate metal ions. The most common assays to evaluate this activity are the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.

Table 1: Antioxidant Activity of Erythrina Isoflavonoids

Compound	Plant Source	Assay	IC50 (µg/mL)	Reference
Lupinifolin	E. crista-galli	DPPH	128.64	[2]
Erycristagallin	E. crista-galli	DPPH	96% inhibition at 50 µM	[3]

The DPPH assay is a widely used method to determine the free radical scavenging activity of a compound. The protocol generally involves the following steps:

- Preparation of DPPH solution: A stock solution of DPPH (e.g., 0.1 mM) is prepared in a suitable solvent like methanol or ethanol.
- Sample preparation: The test compounds (Erythrina isoflavonoids) are dissolved in a suitable solvent to prepare a series of concentrations.
- Reaction: A specific volume of the sample solution is mixed with a volume of the DPPH solution.
- Incubation: The reaction mixture is incubated in the dark at room temperature for a specified period (e.g., 30 minutes).

- **Measurement:** The absorbance of the solution is measured at a specific wavelength (typically around 517 nm) using a spectrophotometer.
- **Calculation:** The percentage of radical scavenging activity is calculated using the formula: % Inhibition = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$, where A_{control} is the absorbance of the DPPH solution without the sample, and A_{sample} is the absorbance of the reaction mixture with the sample. The IC50 value, which is the concentration of the sample required to scavenge 50% of the DPPH radicals, is then determined from a plot of inhibition percentage against sample concentration.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Anti-inflammatory Activity

Erythrina isoflavonoids have shown significant anti-inflammatory potential by inhibiting key inflammatory mediators and enzymes, such as nitric oxide (NO), cyclooxygenases (COX), and lipoxygenases (LOX).

Table 2: Anti-inflammatory Activity of Erythrina Isoflavonoids

Compound	Plant Source	Target/Assay	IC50 (μM)	Reference
Sigmoidin A	E. sigmoidea	Leukotriene B4 production	100% inhibition at 100 nM	[3]
Sigmoidin B	E. sigmoidea	Leukotriene B4 production	44% inhibition at 100 nM	[3]
Warangalone	E. addisoniae	Phospholipase A2-induced paw edema	Marked efficacy	[3]
Phaseollin	E. variegata	COX-1 and COX-2 (Docking)	-	[3]

This assay assesses the ability of a compound to inhibit the production of nitric oxide in stimulated macrophage cells (e.g., RAW 264.7).

- **Cell Culture:** Macrophage cells are cultured in a suitable medium and seeded in 96-well plates.

- **Treatment:** The cells are pre-treated with various concentrations of the test isoflavonoids for a specific duration.
- **Stimulation:** The cells are then stimulated with an inflammatory agent, such as lipopolysaccharide (LPS), to induce NO production.
- **Incubation:** The plates are incubated for a defined period (e.g., 24 hours).
- **Measurement of Nitrite:** The concentration of nitrite, a stable product of NO, in the culture supernatant is measured using the Griess reagent. This involves mixing the supernatant with the Griess reagent and measuring the absorbance at around 540-570 nm.
- **Calculation:** The percentage of NO production inhibition is calculated, and the IC₅₀ value is determined.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

These enzymatic assays measure the ability of a compound to inhibit the activity of COX-1, COX-2, or LOX enzymes.

- **Enzyme and Substrate Preparation:** Purified COX or LOX enzymes and their respective substrates (e.g., arachidonic acid for COX, linoleic acid for LOX) are prepared in a suitable buffer.
- **Inhibitor Incubation:** The enzyme is pre-incubated with different concentrations of the test isoflavonoid.
- **Reaction Initiation:** The substrate is added to initiate the enzymatic reaction.
- **Product Detection:** The formation of the product is monitored over time. For COX assays, this can be the measurement of prostaglandin E₂ (PGE₂) production using methods like ELISA or LC-MS. For LOX assays, the formation of hydroperoxides can be measured spectrophotometrically at a specific wavelength (e.g., 234 nm).[\[2\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- **Calculation:** The percentage of enzyme inhibition is calculated, and the IC₅₀ value is determined.

Anticancer Activity

Several Erythrina isoflavonoids have demonstrated cytotoxic effects against various cancer cell lines, suggesting their potential as anticancer agents. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a common method to evaluate this activity.

Table 3: Anticancer Activity of Erythrina Isoflavonoids

Compound	Plant Source	Cancer Cell Line	IC50 (μM)	Reference
6α-hydroxyphaseolli din	E. sigmoidea	CCRF-CEM	3.36	[20]
6α-hydroxyphaseolli din	E. sigmoidea	HepG2	6.44	[20]
Isonorautenol	E. excelsa/E. senegalensis	MDA-MB- 237BCRP	2.67	[21]
Isonorautenol	E. excelsa/E. senegalensis	U87MG	21.84	[21]
Sigmoidin I	E. sigmoidea	CCRF-CEM	4.24	[20]
Sigmoidin I	E. sigmoidea	MDA-MB-231- BCRP	30.98	[20]
Abyssinone IV	E. sigmoidea	MDA-MB-231- pcDNA	14.43	[20]
Abyssinone IV	E. sigmoidea	HCT116 (p53+/+)	20.65	[20]
Sophorapterocar pan A	E. sigmoidea	CCRF-CEM	3.73	[20]
Sophorapterocar pan A	E. sigmoidea	U87MG.ΔEGFR	14.81	[20]

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability.

- **Cell Seeding:** Cancer cells are seeded in 96-well plates at a specific density and allowed to adhere overnight.
- **Compound Treatment:** The cells are treated with various concentrations of the Erythrina isoflavonoids for a defined period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After the treatment period, the medium is replaced with a fresh medium containing MTT solution (e.g., 0.5 mg/mL). The plates are then incubated for a few hours (e.g., 2-4 hours) to allow the viable cells to reduce the yellow MTT to purple formazan crystals.
- **Formazan Solubilization:** A solubilizing agent (e.g., DMSO, isopropanol) is added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the resulting purple solution is measured at a specific wavelength (typically between 540 and 590 nm) using a microplate reader.
- **Calculation:** The percentage of cell viability is calculated relative to untreated control cells, and the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) is determined.[\[3\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Antimicrobial Activity

Erythrina isoflavonoids have demonstrated notable activity against a range of pathogenic bacteria and fungi. The minimum inhibitory concentration (MIC) is a key parameter used to quantify this activity.

Table 4: Antimicrobial Activity of Erythrina Isoflavonoids

Compound	Plant Source	Microorganism	MIC (µg/mL)	Reference
Erycristagallin	E. variegata	Methicillin-resistant Staphylococcus aureus (MRSA)	3.13 - 6.25	[25][26]
Orientanol B	E. variegata	MRSA	3.13 - 6.25	[25][26]
Alpinumisoflavone	E. mildbraedii	Staphylococcus aureus	3.12	[27]
Alpinumisoflavone	E. abyssinica	Staphylococcus aureus	3.13	[27]
Alpinumisoflavone	E. abyssinica	Bacillus subtilis	3.13	[27]
Alpinumisoflavone	E. abyssinica	Micrococcus lysodeikticus	3.13	[27]
Erybraedin C	E. mildbraedii	Staphylococcus aureus	12.5	[27]
Phaseollidin	E. lysistemon	Staphylococcus aureus	10	[13]
Coumestrol	E. crista galli	Bacillus brevis	16.3 µM	[28]
Genistein	E. crista galli	Bacillus brevis	64.8 µM	[28]
Daidzein	E. crista galli	Bacillus brevis	137.8 µM	[28]

The broth microdilution method is a standard laboratory procedure for determining the MIC of an antimicrobial agent.

- Preparation of Inoculum: A standardized suspension of the test microorganism is prepared in a suitable broth medium.
- Preparation of Antimicrobial Dilutions: A serial two-fold dilution of the Erythrina isoflavonoid is prepared in a 96-well microtiter plate containing broth.

- Inoculation: Each well is inoculated with the standardized microbial suspension.
- Incubation: The microtiter plate is incubated under appropriate conditions (e.g., temperature, time) for the growth of the microorganism.
- Determination of MIC: After incubation, the wells are visually inspected for turbidity (indicating microbial growth). The MIC is defined as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the microorganism.[\[20\]](#)[\[25\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

Antiviral Activity

Recent studies have highlighted the potential of Erythrina isoflavonoids as antiviral agents, particularly against HIV.

Table 5: Antiviral Activity of Erythrina Isoflavonoids

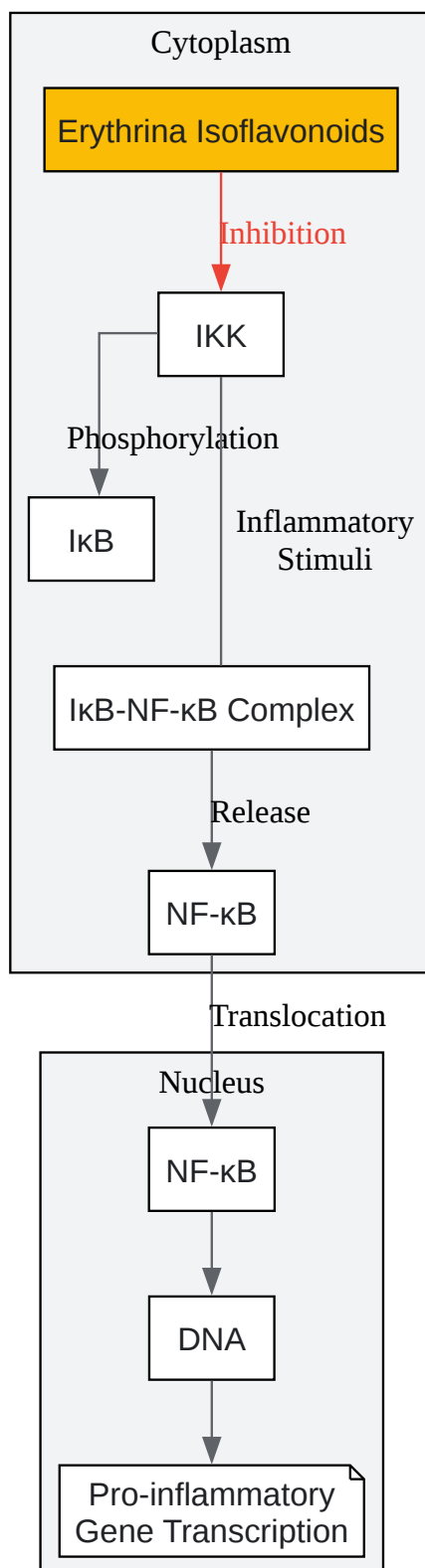
Compound	Plant Source	Virus	Target	IC50 (μM)	Reference
8-Prenylluteone	E. senegalensis	HIV-1	Protease	0.5 - 30.0	[16] [30]
Auriculatin	E. senegalensis	HIV-1	Protease	0.5 - 30.0	[16] [30]
Erysenegalen sein O	E. senegalensis	HIV-1	Protease	0.5 - 30.0	[16] [30]
Erysenegalen sein D	E. senegalensis	HIV-1	Protease	0.5 - 30.0	[16] [30]
Erysenegalen sein N	E. senegalensis	HIV-1	Protease	0.5 - 30.0	[16] [30]
6,8-Diprenylgenistein	E. senegalensis	HIV-1	Protease	Most potent	[16] [30]

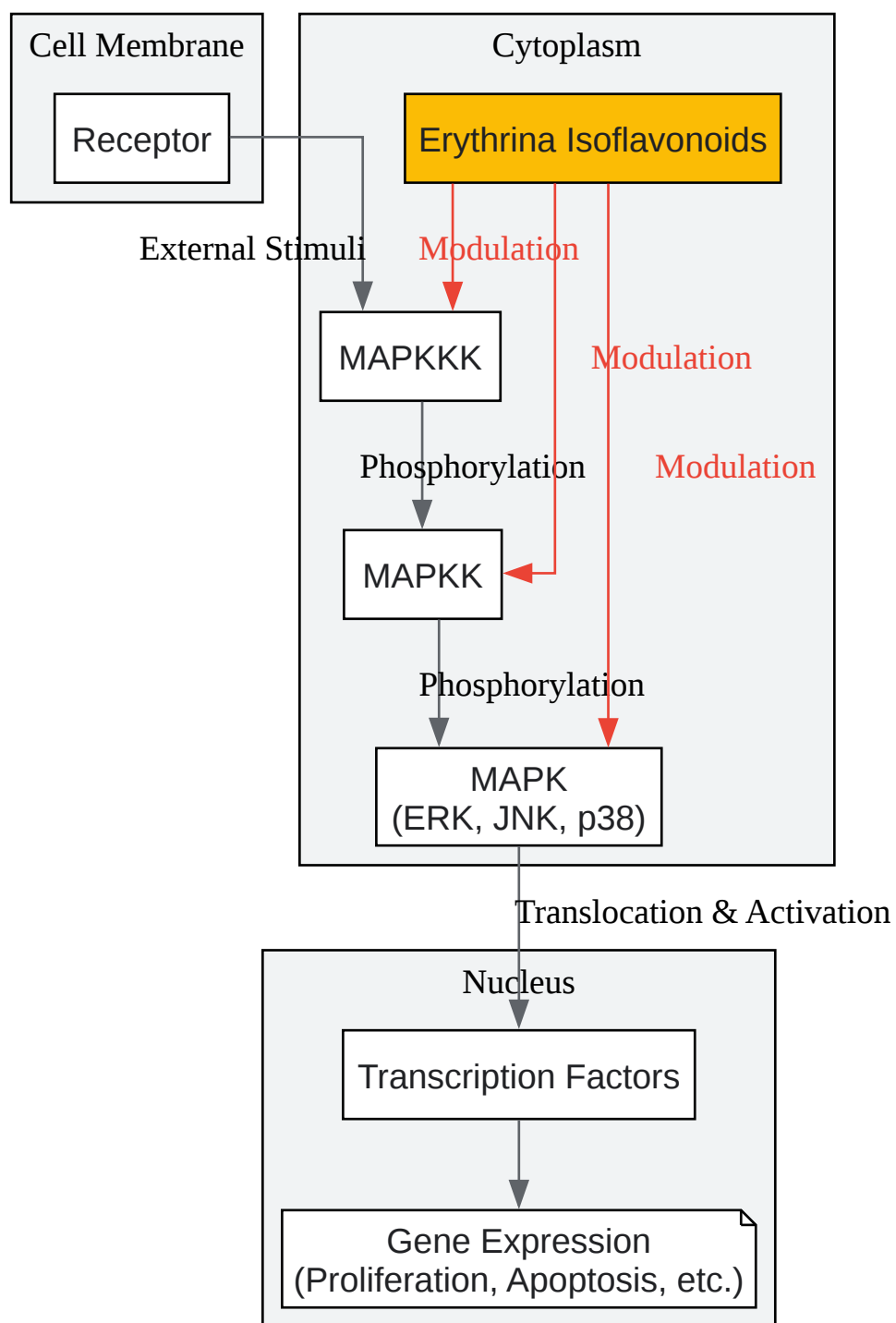
Signaling Pathways Modulated by Erythrina Isoflavonoids

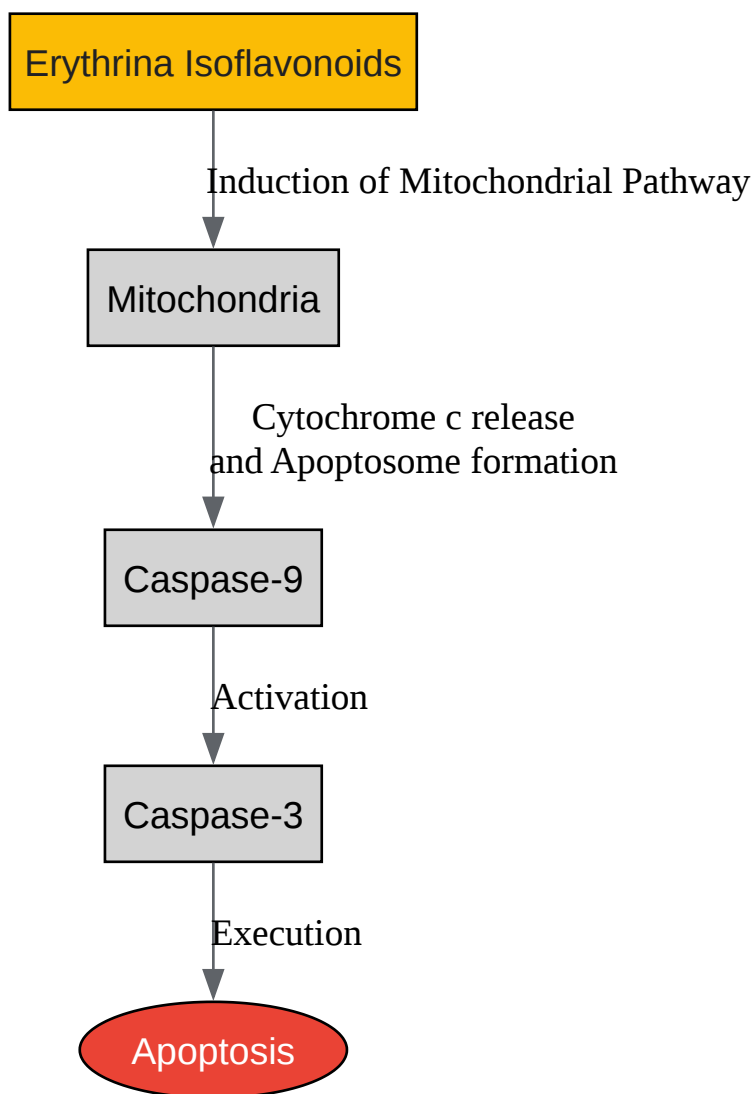
The diverse biological activities of Erythrina isoflavonoids are underpinned by their ability to modulate key cellular signaling pathways. Notably, their anti-inflammatory and anticancer effects are often linked to the inhibition of the NF- κ B (Nuclear Factor-kappa B) and MAPK (Mitogen-Activated Protein Kinase) signaling cascades, as well as the induction of apoptosis.

Inhibition of the NF- κ B Signaling Pathway

The NF- κ B pathway is a crucial regulator of inflammation, immunity, and cell survival. In its inactive state, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Upon stimulation by pro-inflammatory signals, the I κ B kinase (IKK) complex phosphorylates I κ B, leading to its ubiquitination and proteasomal degradation. This allows NF- κ B to translocate to the nucleus and activate the transcription of pro-inflammatory genes. Several flavonoids have been shown to inhibit this pathway.







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References

- 1. Systematic Review of Potential Anticancerous Activities of Erythrina senegalensis DC (Fabaceae) - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Measurement of cyclooxygenase inhibition using liquid chromatography-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. MTT assay protocol | Abcam [abcam.com]
- 4. acmeresearchlabs.in [acmeresearchlabs.in]
- 5. 2.5. DPPH radical scavenging activity assay [bio-protocol.org]
- 6. mdpi.com [mdpi.com]
- 7. iomcworld.com [iomcworld.com]
- 8. Frontiers | Inhibition of Nitric Oxide Production in Activated Macrophages Caused by Toxoplasma gondii Infection Occurs by Distinct Mechanisms in Different Mouse Macrophage Cell Lines [frontiersin.org]
- 9. dovepress.com [dovepress.com]
- 10. researchgate.net [researchgate.net]
- 11. Inhibition of nitric oxide production in lipopolysaccharide-activated RAW 264.7 macrophages by Jeju plant extracts - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Nitric oxide inhibits inflammatory cytokine production by human alveolar macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Lipoxygenase Enzyme (LOX) Inhibition Assay [bio-protocol.org]
- 14. researchgate.net [researchgate.net]
- 15. Determination of 15-lipoxygenase inhibitory assay [bio-protocol.org]
- 16. cdn.caymanchem.com [cdn.caymanchem.com]
- 17. 15-Lipoxygenase inhibition of Commelina benghalensis, Tradescantia fluminensis, Tradescantia zebrina - PMC [pmc.ncbi.nlm.nih.gov]
- 18. In Vitro Assays for Cyclooxygenase Activity and Inhibitor Characterization | Springer Nature Experiments [experiments.springernature.com]
- 19. mdpi.com [mdpi.com]
- 20. MIC Determination By Microtitre Broth Dilution Method - Hancock Lab [cmdr.ubc.ca]
- 21. Activity of three cytotoxic isoflavonoids from Erythrina excelsa and Erythrina senegalensis (neobavaisoflavone, sigmoidin H and isoneorautenol) toward multi-factorial drug resistant cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Assessment of Anticancer Activity by MTT Assay [bio-protocol.org]

- 24. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 25. fwdamr-reflabcap.eu [fwdamr-reflabcap.eu]
- 26. researchgate.net [researchgate.net]
- 27. Broth Dilution Method for MIC Determination • Microbe Online [microbeonline.com]
- 28. Broth microdilution - Wikipedia [en.wikipedia.org]
- 29. Agar and broth dilution methods to determine the minimal inhibitory concentration (MIC) of antimicrobial substances - PubMed [pubmed.ncbi.nlm.nih.gov]
- 30. Cytotoxic flavonoids and isoflavonoids from Erythrina sigmoidea towards multi-factorial drug resistant cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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